

Application Notes and Protocols for "DO 710" in Vacuum Pump Systems

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Compound of Interest

Compound Name: DO 710

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A Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

The designation "**DO 710**" in the context of vacuum pump systems is ambiguous and can refer to at least two distinct products: Dow Corning™ 710 Fluid, a silicone-based fluid, and Leybonol® LVO 710, a synthetic cyclic hydrocarbon oil. This document provides detailed application notes and protocols for both substances, tailored for use in research, scientific, and drug development environments where high-performance vacuum is critical.

Dow Corning™ 710 Fluid is a phenylmethyl polysiloxane, recognized for its excellent thermal stability, high radiation resistance, and low volatility, making it suitable for diffusion pumps and applications in nuclear and other radiation-exposed settings.^{[1][2][3]} Leybonol® LVO 710 is a synthetic cyclic hydrocarbon designed for specific vacuum pumps, offering high thermal stability, resistance to oxidation, and chemical inertness, particularly towards acidic gases.^{[4][5][6][7][8][9]}

This document will delineate the properties of each fluid, provide protocols for their application and maintenance in vacuum pump systems, and offer guidance on best practices to ensure optimal performance and longevity of your equipment.

Data Presentation: A Comparative Overview of "DO 710" Fluids

The selection of a vacuum pump fluid is contingent on the specific application, required vacuum level, and the nature of the gases being pumped. The following tables summarize the key quantitative data for both Dow Corning™ 710 and Leybonol® LVO 710 to facilitate an informed decision.

Table 1: Physical and Thermal Properties

Property	Dow Corning™ 710 Fluid	Leybonol® LVO 710
Chemical Type	Phenylmethyl polysiloxane (Silicone)	Synthetic cyclic hydrocarbon
Appearance	Colorless to light straw liquid	-
Viscosity at 25°C (77°F)	500 mm ² /s	-
Viscosity at 40°C (104°F)	-	99.6 mm ² /s
Specific Gravity at 25°C/15.6°C	1.11	-
Density at 15°C (59°F)	-	893 kg/m ³
Flash Point (Open Cup)	302°C (575°F)	> 223°C (433°F)
Spontaneous Ignition Temp.	488°C (910°F)	-
Pour Point	-22°C (-8°F)	< -30°C (-22°F)
Thermal Decomposition Point	370°C (698°F)	Very high thermal stability
Radiation Resistance	~1.7 x 10 ⁸ rads	-

Data sourced from product technical datasheets.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Table 2: Vapor Pressure of Dow Corning™ 710 Fluid

Temperature	Vapor Pressure (kPa)	Vapor Pressure (Torr)
25°C (77°F)	Negligible	Negligible
149°C (300°F)	0.01	~0.075
232°C (450°F)	0.2	~1.5
260°C (500°F)	0.5	~3.75
288°C (550°F)	1.3	~9.75
316°C (600°F)	2.9	~21.75
371°C (700°F)	11.0	~82.5

Data sourced from the Dow Corning™ 710 Fluid product information sheet.[\[1\]](#)

Experimental Protocols

The following protocols provide a generalized framework for the application and maintenance of "DO 710" fluids in vacuum pump systems. Always consult your specific vacuum pump's manual for detailed instructions and safety precautions.

Protocol 1: Vacuum Pump Fluid Filling and Replacement

Objective: To correctly fill or replace the fluid in a vacuum pump to ensure optimal performance and prevent contamination.

Materials:

- Appropriate "DO 710" fluid (Dow Corning™ 710 or Leybonol® LVO 710)
- Personal Protective Equipment (PPE): safety glasses, gloves
- Lint-free cloths
- Solvent for cleaning (e.g., isopropyl alcohol), if necessary
- Drain pan

- Funnel

Procedure:

- Pump Shutdown and Isolation:
 - Safely shut down the vacuum pump according to the manufacturer's instructions.
 - Disconnect the pump from the power source.
 - Allow the pump to cool down to a safe handling temperature.
 - Isolate the pump from the vacuum system by closing the necessary valves.
 - Vent the pump to atmospheric pressure.
- Draining the Old Fluid:
 - Place a suitable drain pan under the pump's oil drain plug.
 - Carefully remove the drain plug and allow the old fluid to drain completely. It is advisable to run the pump for a few minutes before draining to warm the oil, which will lower its viscosity and help suspend contaminants for more effective removal.[\[10\]](#)
 - Inspect the drained fluid for signs of contamination (e.g., discoloration, particulate matter, milky appearance indicating water).[\[10\]](#)
 - Replace and tighten the drain plug.
- Cleaning (if necessary):
 - If the drained fluid is heavily contaminated, or if you are switching between different types of fluids (e.g., hydrocarbon to silicone), the pump's interior should be cleaned.[\[11\]](#)
 - Follow the manufacturer's guidelines for flushing the pump. This may involve filling with a small amount of the new fluid, running the pump briefly, and then draining it again.

- For diffusion pumps, a more thorough cleaning with solvents may be required if there is evidence of carbonized oil.[\[11\]](#)
- Filling with New Fluid:
 - Remove the oil fill cap.
 - Using a clean funnel, pour the new "**DO 710**" fluid into the pump.
 - Observe the oil level through the sight glass. Fill to the level indicated by the manufacturer. Be aware that some pumps have different fill lines for hot and cold oil.[\[10\]](#)
 - Avoid overfilling, as this can lead to oil misting and contamination of the vacuum system.[\[12\]](#)
 - Replace and secure the oil fill cap.
- Post-Fill Checks:
 - Reconnect the pump to the power source.
 - Briefly run the pump and check for any leaks around the drain plug and fill cap.
 - Re-check the oil level and top off if necessary.

Protocol 2: Routine Maintenance and Fluid Monitoring

Objective: To maintain the integrity of the vacuum pump fluid and ensure the long-term reliability of the vacuum system.

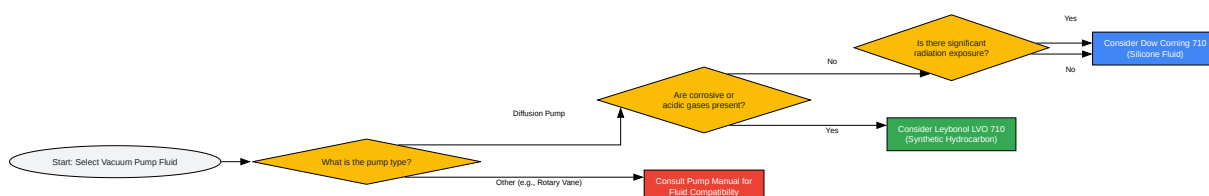
Procedure:

- Daily Checks:
 - Visually inspect the oil level through the sight glass.
 - Check the color of the oil. Darkening of hydrocarbon oils can indicate thermal stress, while a milky appearance suggests water contamination.[\[10\]](#)[\[13\]](#)

- Weekly Checks:
 - Check for any oil leaks from the pump seals and fittings.
 - For systems with external oil filtration, check the status of the filter and change if necessary.
- Periodic Fluid Change:
 - The frequency of oil changes depends on the application, operating hours, and the level of contamination.[13] Manufacturers often recommend an oil change every 3,000 hours of operation for clean applications.[10] However, for demanding processes, this interval may be much shorter.[10]
 - It is recommended to establish an oil change schedule based on your specific process and observations of the fluid's condition.[13]

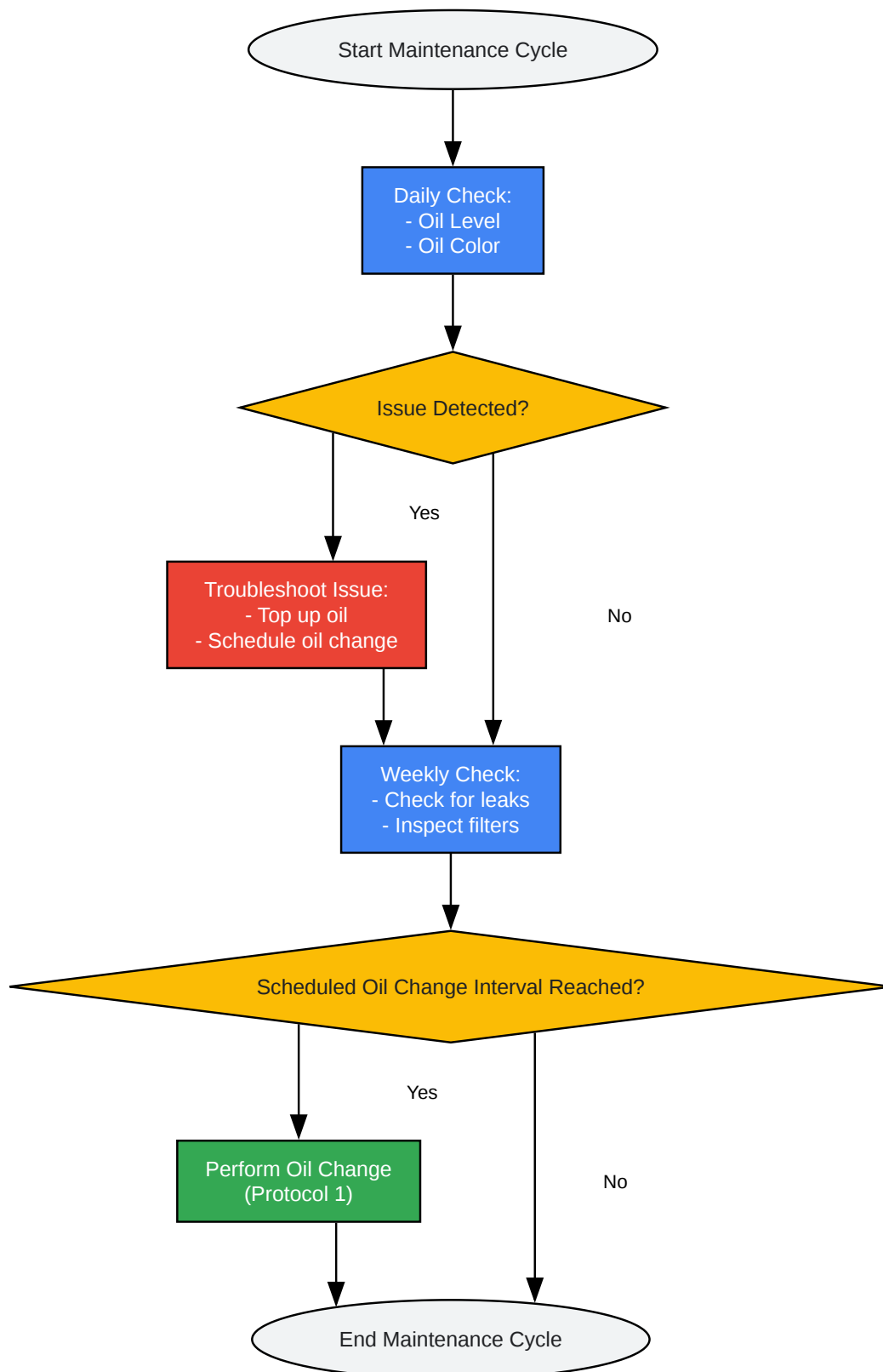
Mandatory Visualizations

The following diagrams illustrate key workflows and logical relationships relevant to the application of "DO 710" in vacuum pump systems.



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Caption: Decision tree for selecting a "DO 710" fluid.



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Caption: Routine maintenance workflow for vacuum pumps.

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